

# Diclosulam CAS number 145701-21-9 scientific data

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## Compound of Interest

Compound Name: *Diclosulam*

Cat. No.: *B129774*

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An In-depth Technical Guide to **Diclosulam** (CAS Number 145701-21-9)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the scientific data available for **Diclosulam** (CAS: 145701-21-9), a triazolopyrimidine sulfonanilide herbicide. It includes detailed information on its physicochemical properties, mechanism of action, environmental fate, toxicology, and the analytical methods used for its detection.

## Physicochemical Properties

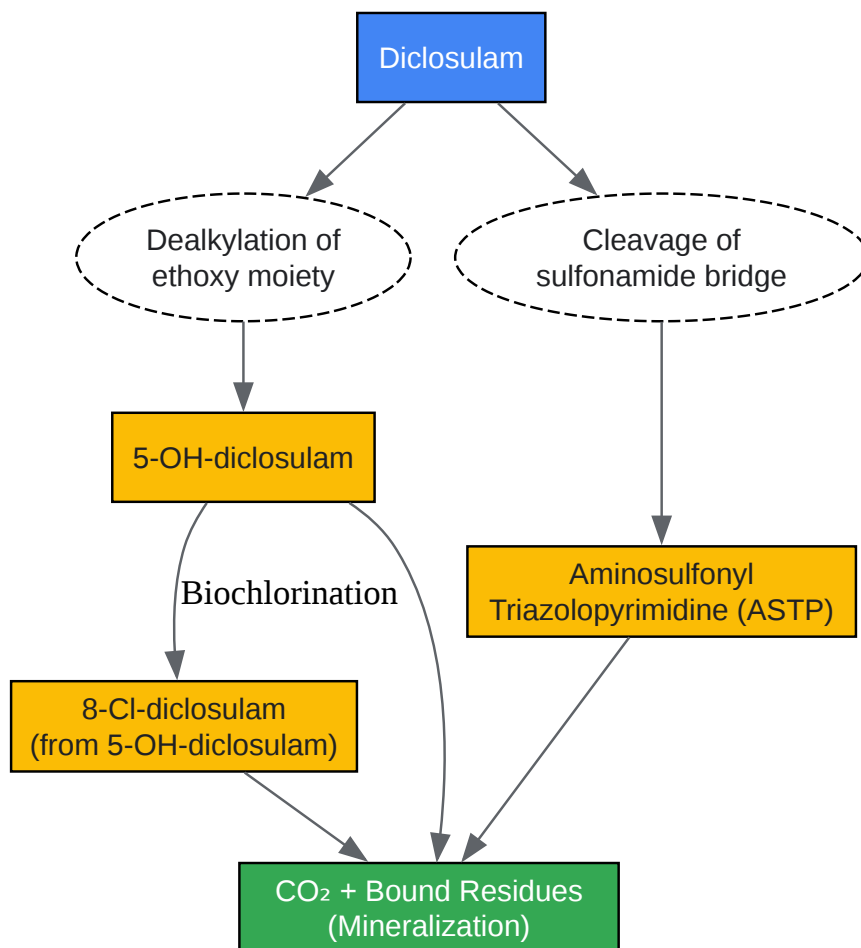
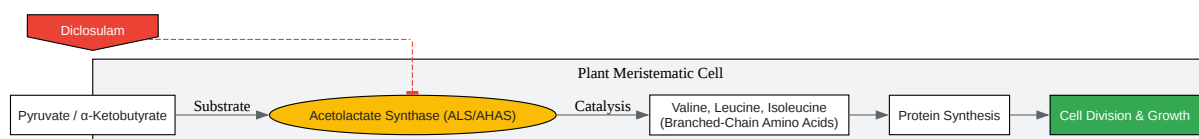
**Diclosulam** is a white to off-white crystalline powder with low aqueous solubility.<sup>[1][2]</sup> It is formulated as a water-dispersible granule for application.<sup>[3]</sup>

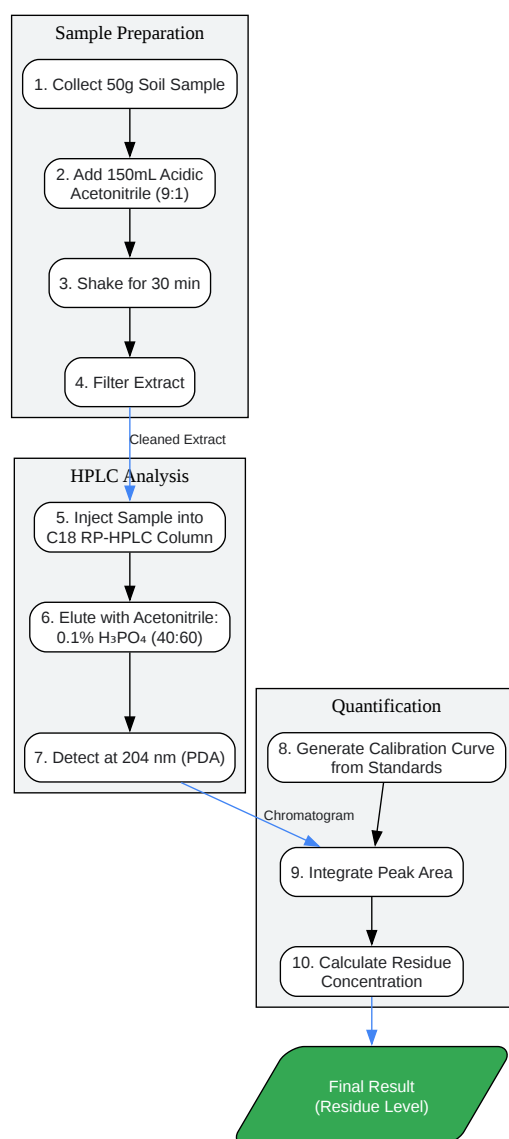
Property	Value	Reference
CAS Number	145701-21-9	[1]
Molecular Formula	C <sub>13</sub> H <sub>10</sub> Cl <sub>2</sub> FN <sub>5</sub> O <sub>3</sub> S	[4][5]
Molecular Weight	406.22 g/mol	[4][5]
Appearance	White to off-white crystalline powder/solid	[1]
Melting Point	218-221 °C	[6]
pKa	4.25 (Predicted)	[1]
Solubility	Slightly soluble in water. Slightly soluble in Acetone, DMSO, Ethyl Acetate.	[1][4]
Storage Temperature	0-6°C; -20°C	[1][4]

## Mechanism of Action

**Diclosulam**'s herbicidal activity stems from its role as an inhibitor of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[1][7][8] This enzyme is critical for the biosynthesis of branched-chain amino acids—valine, leucine, and isoleucine—in plants.[7][9]

The inhibition of ALS disrupts protein synthesis, which halts cell division and plant growth, ultimately leading to the death of susceptible weeds.[7][10] **Diclosulam** is absorbed by both the roots and foliage and translocates to the growing points of the plant.[2][8] Crop selectivity, such as in soybeans, is achieved through rapid metabolic detoxification of the herbicide into less phytotoxic forms, preventing lethal concentrations from reaching the ALS enzyme.[7][11]





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